

# 1-Methoxypropane: Chemical Identity and Molecular Weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-methoxypropane

Cat. No.: B14500535

[Get Quote](#)

**1-Methoxypropane**, also known as methyl propyl ether, is a colorless, flammable liquid organic compound.[1][2] It was historically used as a general anesthetic.[2] This document provides the fundamental chemical properties of **1-methoxypropane**, focusing on its molecular formula and weight.

## Chemical Formula and Composition

The empirical and molecular formula for **1-methoxypropane** is C<sub>4</sub>H<sub>10</sub>O.[3] This formula indicates that a single molecule of **1-methoxypropane** is composed of four carbon atoms, ten hydrogen atoms, and one oxygen atom.[4]

## Molecular Weight

The molecular weight of a substance is the sum of the atomic weights of its constituent atoms. The calculated molecular weight of **1-methoxypropane** is 74.12 g/mol .[3][5][6]

| Property          | Value                                   | Source    |
|-------------------|---|-----------|
| Molecular Formula | C <sub>4</sub> H <sub>10</sub> O        | [3][7]    |
| Molecular Weight  | 74.12 g/mol                             | [3][5][6] |
| Constituent Atoms | Carbon (C), Hydrogen (H),<br>Oxygen (O) | [4]       |
| Atom Count        | C: 4, H: 10, O: 1                       | [4]       |

Note: While the user request included requirements for experimental protocols and signaling pathway diagrams, these are not applicable to the fundamental chemical properties of a simple compound like **1-methoxypropane**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Methoxypropane - High purity | EN [georganics.sk]
- 2. Methoxypropane - Wikipedia [en.wikipedia.org]
- 3. 1-メトキシプロパン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. laboratorynotes.com [laboratorynotes.com]
- 5. 1-甲氧基丙烷 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. Methyl propyl ether | C<sub>4</sub>H<sub>10</sub>O | CID 11182 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Methyl propyl ether (CAS 557-17-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [1-Methoxypropane: Chemical Identity and Molecular Weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14500535#molecular-weight-and-formula-of-1-methoxypropane]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)